

# Pentamidine's Anti-Cancer Efficacy: A Comparative Analysis Across Diverse Cancer Cell Lines

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## Compound of Interest

Compound Name: Pentamidine

Cat. No.: B1679287

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Historically recognized for its anti-protozoal properties, the aromatic diamidine compound **pentamidine** is now emerging as a potent anti-proliferative agent in oncology research. This guide offers a comparative examination of **pentamidine**'s effects across various cancer cell lines, supported by quantitative data, detailed experimental methodologies, and an exploration of the molecular pathways it influences.

## Comparative Anti-Proliferative Efficacy

The cytotoxic effects of **pentamidine** vary across different human cancer cell lines, indicating a range of sensitivities dependent on the cancer type. The half-maximal inhibitory concentration (IC50), a key measure of drug potency, demonstrates this variability.

## Data Presentation: Pentamidine IC50 Values

The following table summarizes the IC50 values of **pentamidine** in several cancer cell lines. It is important to note that treatment durations and specific assay conditions may vary between studies, affecting direct comparability.

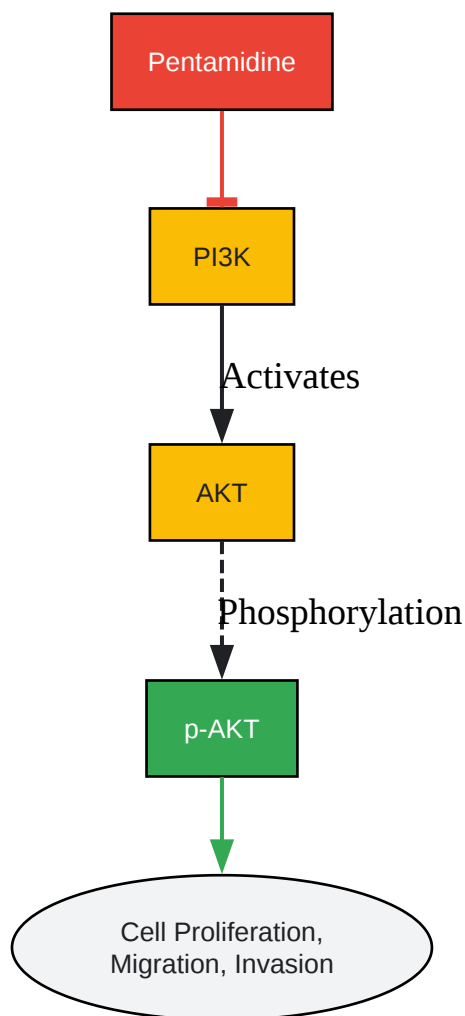
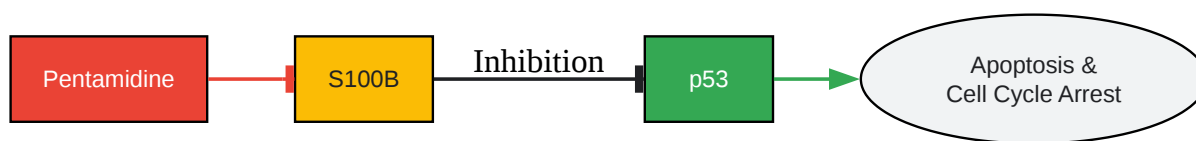
Cancer Type	Cell Line	IC50 (μM)	Treatment Duration
Melanoma	Skin Melanoma Samples (Median)	30.2 (IC90)	6 days
Glioma	C6	0.05 - 5 (Inhibited migration)	Not Specified
A172, T98G, U87	~5	Not Specified	
Ovarian Cancer	HO8910	~5-10 (Estimated)	24 hours
Caov3	~5-10 (Estimated)	24 hours	
Endometrial Cancer	Ishikawa	<15	Not Specified
HEC-1A	<15	Not Specified	
Breast Cancer	ZR-75-1	Dose-dependent decrease in proliferation	48 hours

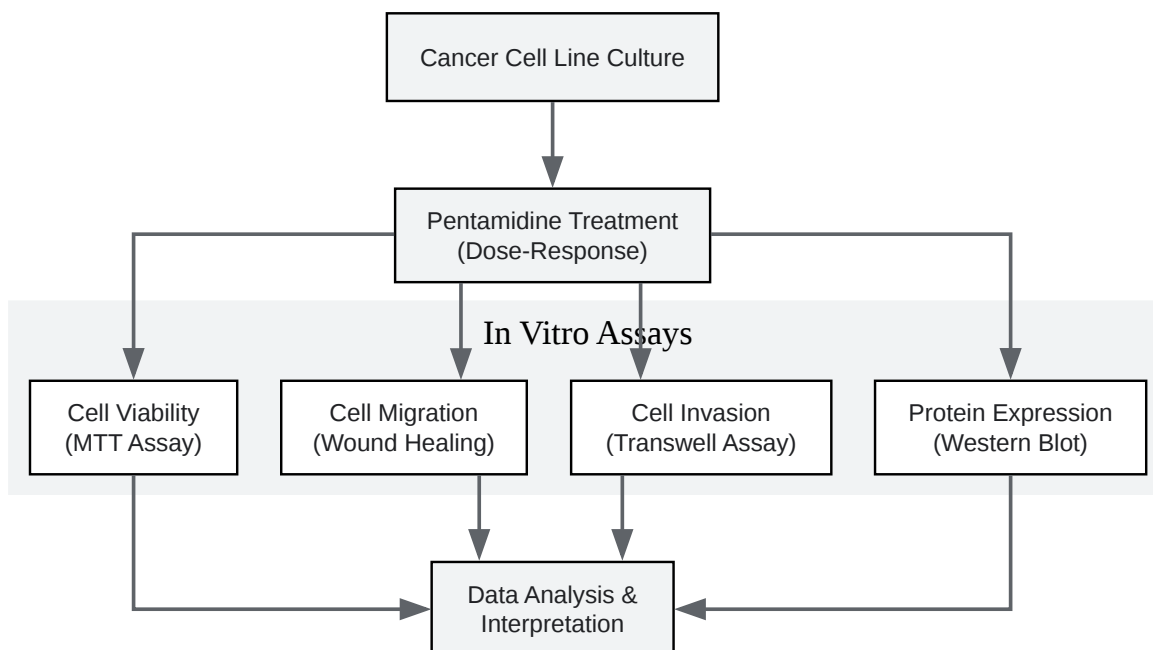
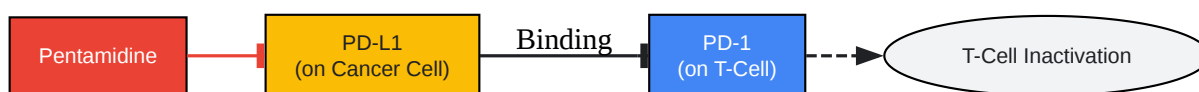
## Key Signaling Pathways Modulated by Pentamidine

**Pentamidine** exerts its anti-cancer effects by modulating several critical signaling pathways involved in cell growth, survival, and immune response.

### S100B-p53 Interaction

In cancer types such as melanoma and glioma, **pentamidine** disrupts the interaction between S100B and the tumor suppressor protein p53.<sup>[1][2]</sup> This restores p53's function, leading to apoptosis and inhibition of cell proliferation.<sup>[1]</sup>





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## References

- 1. S100B-p53 disengagement by pentamidine promotes apoptosis and inhibits cellular migration via aquaporin-4 and metalloproteinase-2 inhibition in C6 glioma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. S100B Inhibitor Pentamidine Attenuates Reactive Gliosis and Reduces Neuronal Loss in a Mouse Model of Alzheimer's Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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